

Proper Disposal Procedures for Proxan Products

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Compound of Interest

Compound Name: **Proxan**

Cat. No.: **B089752**

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This guide provides detailed safety and logistical information for the proper disposal of chemical products referred to as "**Proxan**." It is crucial to distinguish between two primary substances marketed under this name: **Proxan** sodium (a xanthate) and **PROXAN®** (a cleaning agent). Adherence to the following operational and disposal plans is essential for laboratory safety and environmental protection.

Proxan Sodium (Sodium Isopropylxanthate)

Proxan sodium is a chemical compound used in industrial processes. It is harmful if swallowed, causes skin irritation, and is toxic to aquatic life with long-lasting effects.^[1] Proper handling and disposal are critical to mitigate these risks.

Quantitative Data

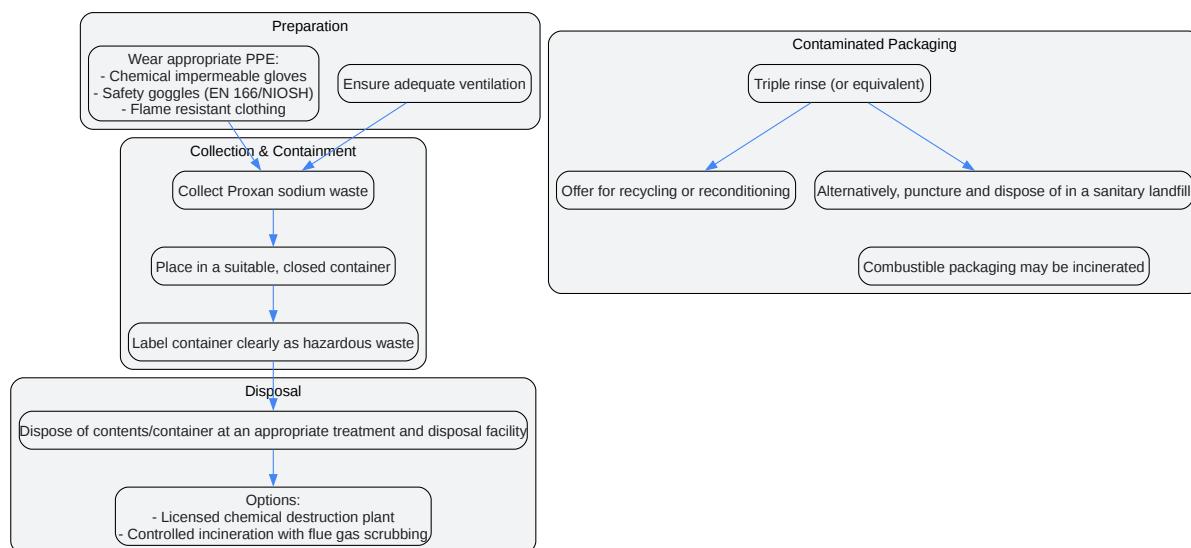
Property	Value	Source
Chemical Formula	C4H7NaOS2	[1]
Molecular Weight	158.22 g/mol	[1]
CAS Number	140-93-2	[1] [2] [3]
EC Number	205-443-5	[1]
Appearance	Light-yellow crystalline compound	[3]
Solubility in Water	Complete	[3]
Boiling Point	138 °C at 760 mmHg	[3]
Flash Point	37.2 °C	[3]
Toxicity (Oral, Human)	Probable lethal dose: 50-500 mg/kg	[1]

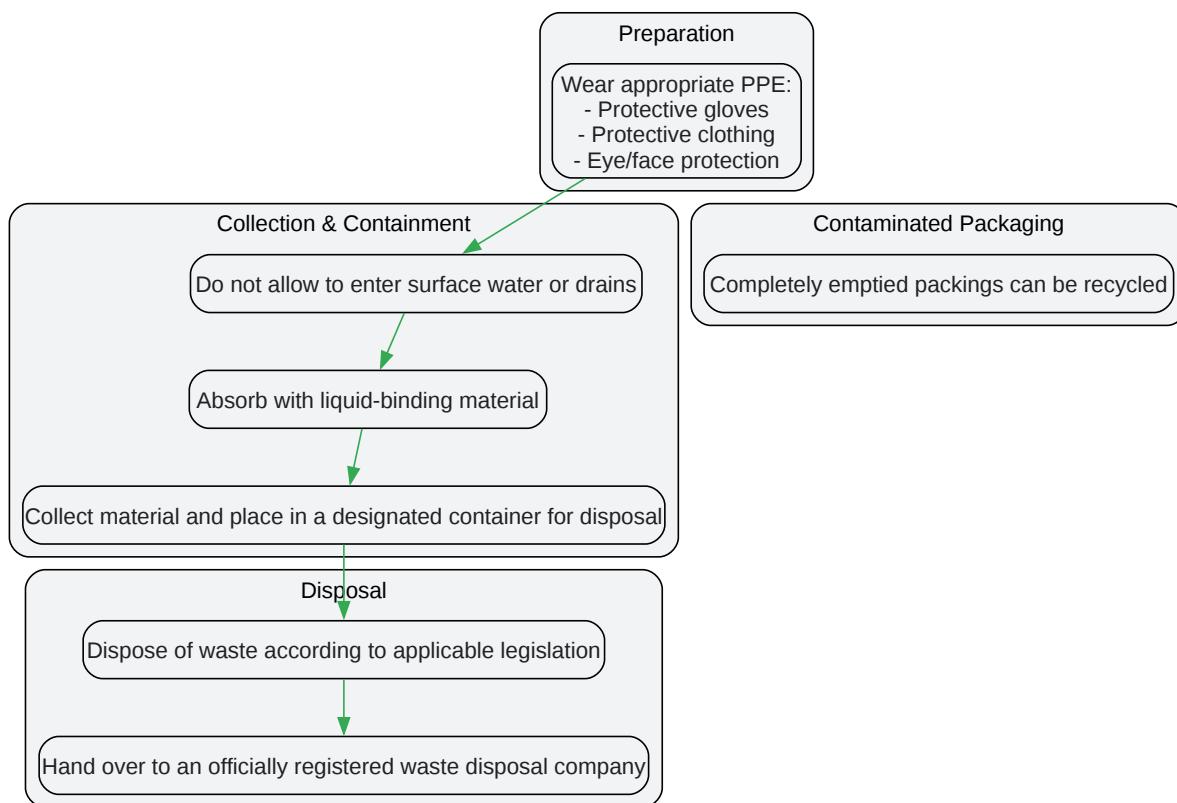
Experimental Protocols: Spill Response

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[\[1\]](#) Remove all sources of ignition.[\[1\]](#) Personal protective equipment, including chemical-impermeable gloves, tightly fitting safety goggles, and a full-face respirator if exposure limits are exceeded, must be worn.[\[1\]](#)

The spilled material should be collected using spark-proof tools and explosion-proof equipment.[\[1\]](#) Prevent the chemical from entering drains or the environment.[\[1\]](#) The collected material should be promptly placed in suitable, closed containers for disposal.[\[1\]](#)

Disposal Workflow for Proxan Sodium



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References

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